

Technical Guide: Physicochemical Properties and Application of Gal-G2-CNP

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Compound of Interest

Compound Name: Gal-G2-CNP

Cat. No.: B12400442

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Gal-G2-CNP (2-Chloro-4-nitrophenyl 4-O- β -D-galactopyranosylmaltoside) is a chromogenic substrate specifically designed for the quantitative determination of α -amylase activity. Its utility in clinical diagnostics and research is predicated on its specific hydrolysis by α -amylase, which liberates a colored compound that can be measured spectrophotometrically. This guide provides an in-depth overview of the physical and chemical properties of **Gal-G2-CNP**, along with a detailed experimental protocol for its use in α -amylase assays.

Physical and Chemical Properties

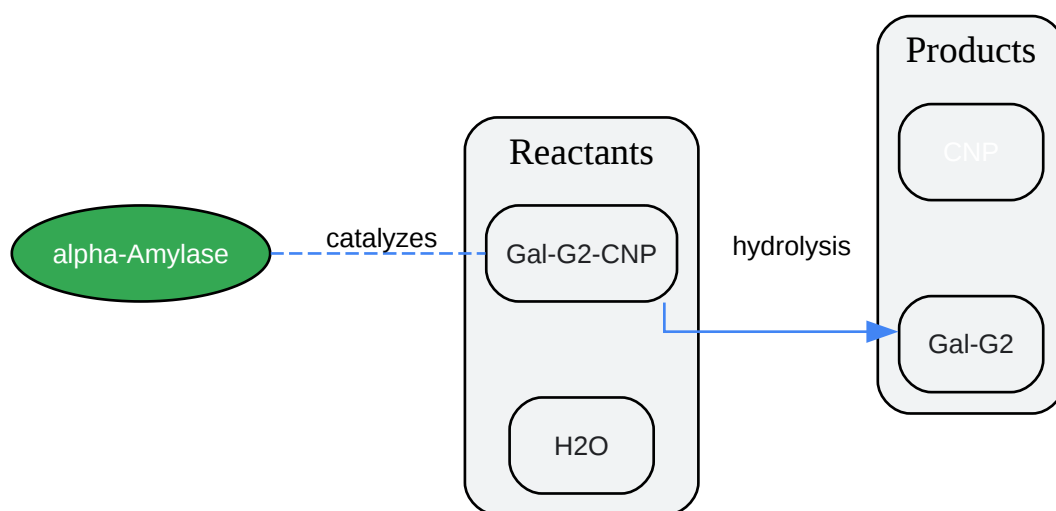
The physicochemical properties of **Gal-G2-CNP** are summarized in the table below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value	Source
IUPAC Name	(2S,3R,4S,5R,6R)-2-[(2R,3S,4R,5R,6R)-6-[(2R,3S,4R,5R,6R)-6-(2-chloro-4-nitrophenoxy)-4,5-dihydroxy-2-(hydroxymethyl)oxan-3-yl]oxy-4,5-dihydroxy-2-(hydroxymethyl)oxan-3-yl]oxy-6-(hydroxymethyl)oxane-3,4,5-triol	
Molecular Formula	C24H34ClNO18	[1]
Molecular Weight	659.98 g/mol	[1][2]
CAS Number	157381-11-8	
Appearance	Slightly yellowish amorphous powder	
Solubility	Clear solution in water	
Purity (HPLC)	> 90%	
Storage and Stability	Stable at -20°C. In powder form, stable for 3 years at -20°C and 2 years at 4°C. In solvent, stable for 6 months at -80°C and 1 month at -20°C.	
Predicted LogP	-4.1	
Predicted Density	1.79 ± 0.1 g/cm ³	
Predicted Boiling Point	976.0 ± 65.0 °C	
Hydrogen Bond Donor Count	10	
Hydrogen Bond Acceptor Count	18	

Principle of Amylase Activity Assay

The assay is based on the enzymatic hydrolysis of **Gal-G2-CNP** by α -amylase. This reaction releases 2-chloro-4-nitrophenol (CNP), a chromophore that can be quantified by measuring the increase in absorbance at 405 nm. The rate of CNP formation is directly proportional to the α -amylase activity in the sample.

Reaction Scheme:



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Caption: Enzymatic hydrolysis of **Gal-G2-CNP** by α -amylase.

Experimental Protocol: α -Amylase Assay

This section provides a detailed methodology for the determination of α -amylase activity in serum or plasma using **Gal-G2-CNP**.

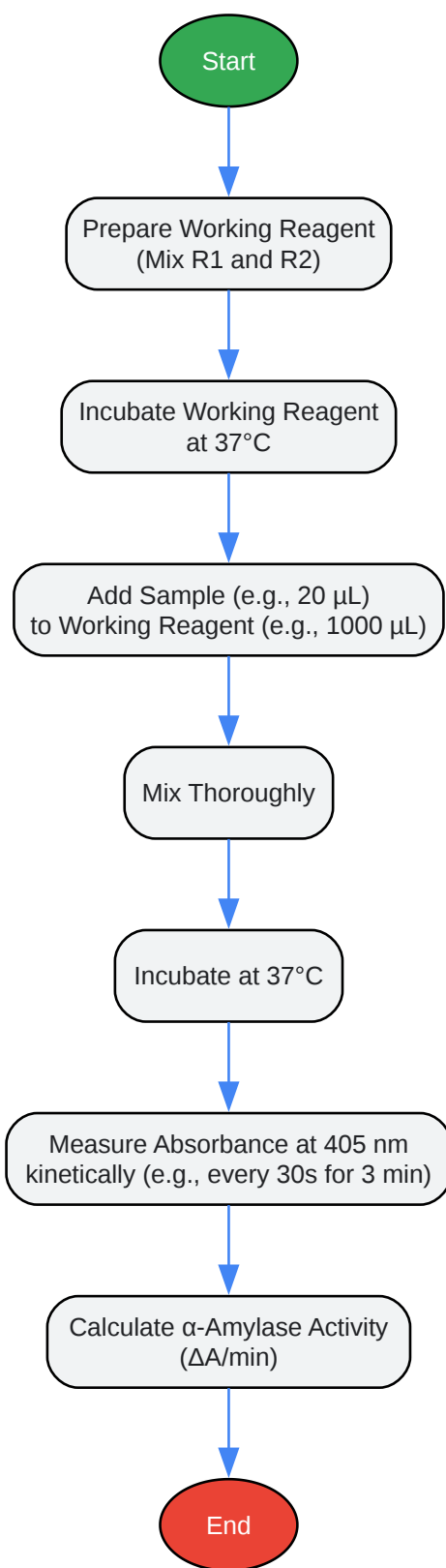
Materials and Reagents

- Substrate Reagent (R1):
 - MES Buffer (pH 6.0): 50.0 mmol/L
 - Calcium chloride: 10 mmol/L

- Sodium chloride: 600 mmol/L
- Preservative
- Enzyme Substrate (R2):
 - **Gal-G2-CNP**: 3.8 mmol/L
 - Stabilizer, preservative, detergent
- Working Reagent: Mix equal volumes of R1 and R2. The working reagent is stable for 2 weeks at 2-8°C.
- Specimen: Non-hemolyzed serum or heparinized plasma. Avoid anticoagulants such as citrate and EDTA as they bind calcium, which is essential for amylase activity.
- Spectrophotometer capable of reading at 405 nm.
- Incubator or water bath at 37°C.
- Micropipettes and tips.
- Test tubes or cuvettes.

Assay Procedure

The following diagram illustrates the general workflow of the α -amylase assay.



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Caption: General workflow for the α-amylase colorimetric assay.

Step-by-Step Protocol

- Reagent Preparation: Prepare the working reagent by mixing one volume of R1 with one volume of R2.
- Incubation: Pre-incubate the working reagent at 37°C before use.
- Reaction Initiation:
 - Pipette 1000 µL of the pre-warmed working reagent into a cuvette.
 - Add 20 µL of the sample (serum or plasma) to the cuvette.
 - Mix immediately and start a timer.
- Measurement:
 - Incubate the reaction mixture at 37°C for 2 minutes.
 - Measure the change in absorbance per minute ($\Delta A/\text{min}$) at 405 nm for 3 minutes. Readings can be taken at 30-second intervals.
- Calculation: The α -amylase activity is calculated based on the rate of change in absorbance. The specific calculation factor will depend on the assay conditions and instrument.

Quality Control and Precautions

- Do not use the working reagent if its absorbance at 405 nm against water is greater than 0.600.
- Avoid contamination of reagents and samples with saliva, as it contains high levels of α -amylase.
- Samples with very high amylase activity should be diluted with a 0.9% sodium chloride solution and the assay repeated. The final result should be multiplied by the dilution factor.

Conclusion

Gal-G2-CNP is a reliable and sensitive chromogenic substrate for the determination of α -amylase activity. Its well-defined physical and chemical properties, coupled with a straightforward experimental protocol, make it a valuable tool for both clinical diagnostics and research applications. Adherence to the detailed methodology and quality control measures will ensure accurate and reproducible results.

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References

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